

Physical properties of 1-(Chloromethyl)-4-(phenylthio)benzene (boiling point, density)

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Compound of Interest

Compound Name: 1-(Chloromethyl)-4-(phenylthio)benzene

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Technical Guide: Physicochemical Properties of 1-(Chloromethyl)-4-(phenylthio)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **1-(Chloromethyl)-4-(phenylthio)benzene**, a compound of interest in organic synthesis and pharmaceutical research. This document outlines its boiling point and density, provides generalized experimental protocols for their determination, and illustrates its primary synthesis pathway.

Core Physical Properties

The physical characteristics of a compound are fundamental to its application in research and development, influencing reaction conditions, purification methods, and formulation strategies.

Data Presentation

The table below summarizes the reported boiling point and density for **1-(Chloromethyl)-4-(phenylthio)benzene**.

Physical Property	Value
Boiling Point	372 °C[1]
Density	1.22 g/cm ³ [1][2]

Experimental Protocols

Precise and reproducible experimental methods are crucial for verifying the physical properties of chemical compounds. The following sections detail generalized protocols for the determination of the boiling point and density of organic compounds like **1-(Chloromethyl)-4-(phenylthio)benzene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small sample of an organic liquid is the capillary method.

Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath, Thiele tube, or aluminum block)
- Sample of **1-(Chloromethyl)-4-(phenylthio)benzene**

Procedure:

- A small quantity (a few drops) of **1-(Chloromethyl)-4-(phenylthio)benzene** is placed into the test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the sample.

- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is then heated gently and uniformly in the heating apparatus.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.
- The temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is a fundamental physical property defined as the mass of a substance per unit volume. For a liquid organic compound, this can be determined using a pycnometer or by direct mass and volume measurements.

Materials:

- Pycnometer (specific gravity bottle) or a volumetric flask and a balance
- Syringe or pipette
- Sample of **1-(Chloromethyl)-4-(phenylthio)benzene**
- Balance (analytical, with a precision of at least 0.001 g)

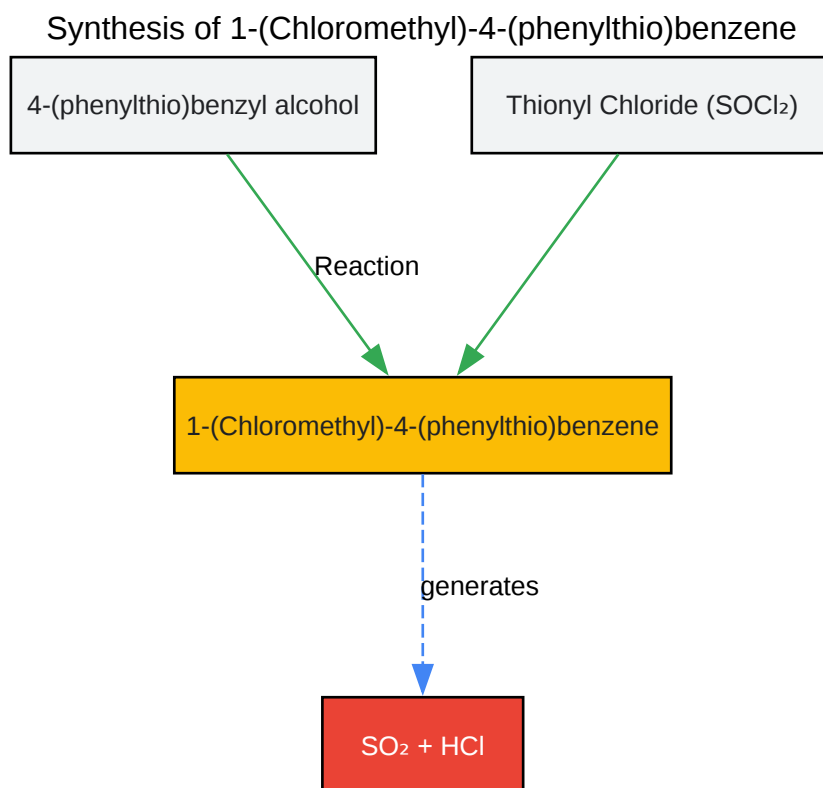
Procedure using a Volumetric Flask:

- An empty, clean, and dry volumetric flask of a known volume (e.g., 5 or 10 mL) is accurately weighed.

- The flask is carefully filled with **1-(Chloromethyl)-4-(phenylthio)benzene** up to the calibration mark. A syringe or pipette can be used for precise addition.
- The filled flask is then reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
- The density is calculated by dividing the mass of the liquid by the known volume of the flask.

Synthesis Pathway

1-(Chloromethyl)-4-(phenylthio)benzene is commonly synthesized from 4-(phenylthio)benzyl alcohol. The following diagram illustrates this key reaction step.



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Caption: Synthesis from 4-(phenylthio)benzyl alcohol.

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References

- 1. 1-(chloromethyl)-4-(phenylthio)benzene CAS#: 1208-87-3 [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
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